

Safeguarding Your Research: A Comprehensive Guide to Handling D-Talose

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Compound of Interest

Compound Name: **D-Talose**

Cat. No.: **B119580**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **D-Talose**, a monosaccharide used in various research applications. Adherence to these protocols will help maintain a safe laboratory environment and ensure regulatory compliance.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **D-Talose**, which is typically a white to off-white solid in crystal or powder form, it is crucial to utilize appropriate personal protective equipment and engineering controls to minimize exposure.[\[1\]](#)

Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)
- Use a local exhaust system if dust or aerosols are likely to be generated.[\[1\]](#)

Personal Protective Equipment:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[2\]](#)
- Hand Protection: Wear suitable protective gloves to prevent skin contact.

- Respiratory Protection: Under normal use conditions where dust formation is not expected, respiratory protection is not typically required. However, if dust is generated, a type N95 (US) or equivalent respirator should be used.[2]
- Skin and Body Protection: Wear a lab coat or other appropriate protective clothing to prevent skin exposure.

Safety and Handling Procedures

Proper handling and storage are critical to maintaining the integrity of **D-Talose** and ensuring the safety of laboratory personnel.

Handling:

- Avoid contact with skin, eyes, and clothing.[1]
- Prevent the dispersion of dust.[1]
- Wash hands and face thoroughly after handling.[1]

Storage:

- Keep the container tightly closed.[1]
- Store in a cool, dark, and dry place.[1]

Emergency Procedures

In the event of an emergency, follow these first-aid and fire-fighting measures.

First-Aid Measures:

- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position. Seek medical advice if you feel unwell.[1]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with water or shower. If skin irritation occurs, seek medical advice.[1]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention if irritation persists. [\[1\]](#)
- Ingestion: Rinse the mouth and seek medical advice if you feel unwell.[\[1\]](#)

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[\[1\]](#)
- Protective Equipment: When fighting a fire, wear personal protective equipment, including rubber gloves and air-tight goggles.[\[1\]](#)

Spill and Disposal protocols

Proper containment and disposal of **D-Talose** are essential to prevent environmental contamination and maintain a safe workspace.

Accidental Release Measures:

- Use personal protective equipment.
- Keep unnecessary personnel away from the spill area.
- Prevent the product from entering drains.[\[1\]](#)
- Carefully sweep up the spilled solid material to avoid dispersing dust.
- Collect the swept material into an airtight container for disposal.[\[1\]](#)

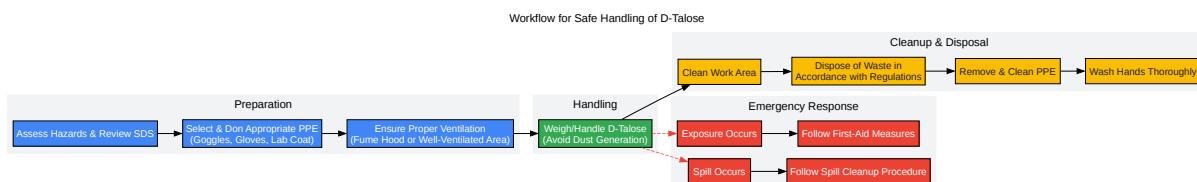
Disposal:

- Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal laws and regulations.[\[1\]](#)
- Do not empty into drains.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₆ H ₁₂ O ₆
Appearance	White - Almost white solid (Crystal - Powder) [1]
CAS Number	2595-98-4 [1]

Experimental Workflow: Safe Handling of D-Talose



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Caption: This diagram outlines the key steps for the safe handling of **D-Talose** in a laboratory setting.

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References

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- 2. D -(+)-Talose = 99.0 HPLC 2595-98-4 [sigmaaldrich.com]
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